

Impurity Profiling of 2-Methoxy-5-(methoxymethyl)pyridine: A Comparative LC-MS Guide

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Compound of Interest

Compound Name: *Pyridine, 2-methoxy-5-(methoxymethyl)-*
CAS No.: *133735-66-7*
Cat. No.: *B12094121*

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Executive Summary

2-methoxy-5-(methoxymethyl)pyridine (CAS: 133735-66-7) is a critical pyridine intermediate, notably utilized in the synthesis of next-generation tetrazole antifungals such as Oteseconazole (VT-1161). Its purity is paramount; the presence of reactive impurities or structural isomers can propagate through subsequent synthetic steps, leading to genotoxic impurities (GTIs) or difficult-to-purge byproducts in the final Active Pharmaceutical Ingredient (API).

This guide objectively compares analytical methodologies for profiling this intermediate, establishing High-Resolution Liquid Chromatography-Mass Spectrometry (LC-HRMS) as the superior approach over GC-MS and HPLC-UV. We provide a validated protocol for detecting specific pyridine-related impurities, including thermally unstable N-oxides and co-eluting hydrolysis products.

Part 1: Comparative Analysis of Analytical Methodologies

In the context of pyridine derivatives, selecting the right analytical tool is not merely about sensitivity—it is about chemical stability and selectivity.

The Decision Matrix: Why LC-MS Wins

While GC-MS is the standard for many volatile intermediates, it fails for methoxypyridines due to the thermal degradation of N-oxide impurities. HPLC-UV lacks the specificity to distinguish between the target molecule and its isobaric isomers.

Feature	Method A: HPLC-UV	Method B: GC-MS	Method C: LC-HRMS (Recommended)
Primary Use	Routine Assay / Purity %	Volatile Organic Impurities	Structural Elucidation / Trace Profiling
Detection Limit	~0.05% (Subject to chromophore)	~10 ppm	< 1 ppm (Trace Level)
Isomer Selectivity	Low (Co-elution common)	High (Chromatographic resolution)	High (MS/MS fragmentation distinctness)
N-Oxide Detection	Stable, but low specificity	Fails (Thermally degrades to parent)	Excellent (Intact [M+H] ⁺ detection)
Suitability	QC Release Testing	Residual Solvents / Starting Material	Impurity Profiling / R&D

The "Thermal Trap" in GC-MS

A critical insight for process chemists is the behavior of Pyridine-N-oxides. In a GC injector port (typically >200°C), N-oxides often undergo deoxygenation, reverting to the parent pyridine.

- Result: You underestimate the impurity level, believing your batch is cleaner than it is.

- Solution: Electrospray Ionization (ESI) in LC-MS operates at atmospheric pressure and lower temperatures, preserving the N-oxide bond for accurate quantification.

Part 2: Deep Dive – The Optimized LC-MS Protocol

This protocol is designed for the Agilent 6500 Series Q-TOF or Thermo Orbitrap, but is transferable to Triple Quadrupole systems for targeted quantification.

1. Chromatographic Conditions (The Separation)

Pyridines are basic.[1] Under standard acidic mobile phases (formic acid), they become protonated and can interact with residual silanols on the column, causing peak tailing.

- Column Selection: Waters XBridge Phenyl-Hexyl or Agilent ZORBAX Eclipse Plus C18.
 - Why: The Phenyl-Hexyl phase provides unique selectivity for aromatic isomers (pi-pi interactions) that a standard C18 cannot achieve.
- Mobile Phase A: 10 mM Ammonium Formate (pH 3.8).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
 - Expert Note: While high pH (Ammonium Bicarbonate, pH 10) improves peak shape for bases, we utilize pH 3.8 to ensure the pyridine nitrogen is fully protonated (), maximizing sensitivity in ESI+ mode.

2. Mass Spectrometry Parameters (The Detection)

- Source: Electrospray Ionization (ESI) – Positive Mode.[2]
- Capillary Voltage: 3500 V.
- Fragmentor Voltage: 110 V (Optimized to prevent in-source fragmentation of the ether side chain).
- Mass Range: m/z 50 – 1000.
- Acquisition: Data Dependent Acquisition (DDA) – Top 3 precursor ions selected for MS/MS.

3. Sample Preparation

- Diluent: 50:50 Water:Acetonitrile.
- Concentration: 0.5 mg/mL (Trace analysis) or 0.1 mg/mL (Assay).
- Pre-treatment: Filter through 0.2 μ m PTFE. Do not use Nylon filters, as they can leach extractables that mimic pyridine impurities.

Part 3: Impurity Characterization & Data Logic[3]

The target molecule, 2-methoxy-5-(methoxymethyl)pyridine (MW 153.08), forms a protonated ion at m/z 154.09. Below is the logic for identifying its three most critical impurities.

Impurity 1: The Hydrolysis Product (Demethylation)

- Origin: Acidic hydrolysis during workup.
- Structure: 2-methoxy-5-(hydroxymethyl)pyridine.
- MS Signature: m/z 140.07 (, -14 Da shift).
- Differentiation: Elutes earlier than the parent due to the free hydroxyl group (increased polarity).

Impurity 2: The N-Oxide[3][4][5]

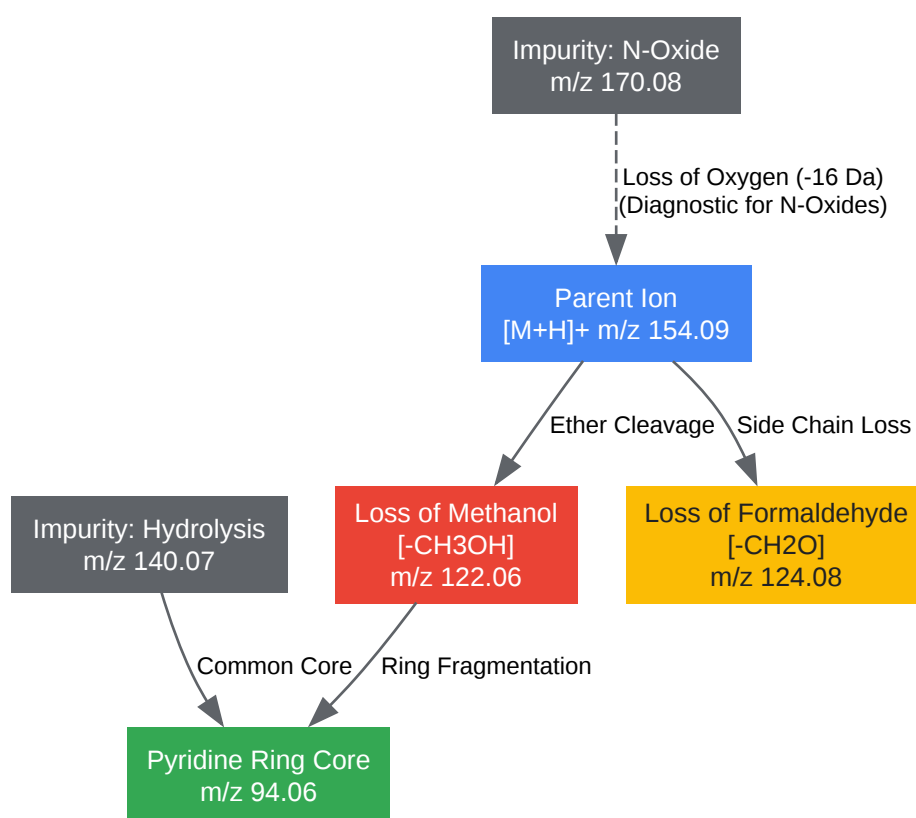
- Origin: Over-oxidation during synthesis or storage.
- Structure: 2-methoxy-5-(methoxymethyl)pyridine-1-oxide.
- MS Signature: m/z 170.08 (, +16 Da shift).
- Differentiation: Distinctive loss of Oxygen (-16 Da) in MS/MS fragmentation, which is rare for non-oxide species.

Impurity 3: The Dimer

- Origin: Radical coupling during halogenation steps.
- MS Signature: m/z ~306.
- Differentiation: Elutes significantly later (high hydrophobicity).

Visualization: MS/MS Fragmentation Logic

The following diagram illustrates the fragmentation pathway used to confirm the identity of the parent molecule versus its impurities.



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Caption: MS/MS fragmentation pathway for 2-methoxy-5-(methoxymethyl)pyridine. Note the diagnostic loss of oxygen from the N-Oxide impurity, distinguishing it from ring-hydroxylated isomers.

Part 4: Experimental Workflow Diagram

This workflow ensures data integrity from sample prep to final reporting.



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Caption: Step-by-step LC-MS impurity profiling workflow ensuring minimal degradation and maximum sensitivity.

Conclusion

For the analysis of 2-methoxy-5-(methoxymethyl)pyridine, LC-HRMS is not just an alternative; it is the requisite standard for ensuring the safety of downstream pharmaceutical products like Oteseconazole. By adopting the Phenyl-Hexyl stationary phase and soft ESI+ ionization, researchers can accurately quantify thermally labile N-oxides and separate critical isomers that traditional HPLC-UV and GC-MS methods miss.

References

- U.S. Food and Drug Administration (FDA). (2006). Guidance for Industry: Q3A Impurities in New Drug Substances. Retrieved from [\[Link\]](#)
- U.S. Food and Drug Administration (FDA). (2022).[6] FDA Approves Oteseconazole (Vivjoa) for Recurrent Vulvovaginal Candidiasis.[6][7] Retrieved from [\[Link\]](#)
- Niessen, W. M. A. (2003). LC-MS and CE-MS Strategies in Impurity Profiling. CHIMIA International Journal for Chemistry. Retrieved from [\[Link\]](#)
- Ma, S., & Chowdhury, S. K. (2011). Liquid Chromatography/Mass Spectrometry Methods for Distinguishing N-Oxides from Hydroxylated Compounds. ResearchGate. Retrieved from [\[Link\]](#)

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Sources

- [1. helixchrom.com \[helixchrom.com\]](https://helixchrom.com)
- [2. A sensitive LC–MS/MS method for isomer separation and quantitative determination of 51 pyrrolizidine alkaloids and two tropane alkaloids in cow's milk - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/312094121/)
- [3. \(PDF\) Direct gas—liquid chromatographic analysis of some pyridine-oxides \[academia.edu\]](https://academic.oup.com/chemcom/advance-article/doi/10.1093/chemcom/ckab001/6348881)
- [4. Pyridine N-oxide and pyridine-d5 N-oxide: an electrospray/tandem mass spectrometric study carried out at high mass resolution - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/312094121/)
- [5. researchgate.net \[researchgate.net\]](https://www.researchgate.net/publication/3548881)
- [6. Mycobia Pharmaceuticals Announces Presentation of Topline Results from Two Studies Evaluating VIVJOA™ \(oteseconazole\) Capsules in Patients with Recurrent Vulvovaginal Candidiasis \(RVVC\) at the 2022 IDSOG Annual Meeting - BioSpace \[biospace.com\]](https://www.biospace.com/news/mycobia-pharmaceuticals-announces-presentation-of-topline-results-from-two-studies-evaluating-vivjoa-oteseconazole-capsules-in-patients-with-recurrent-vulvovaginal-candidiasis-rvvc-at-the-2022-idsog-annual-meeting)
- [7. accessdata.fda.gov \[accessdata.fda.gov\]](https://accessdata.fda.gov/drugsatfda_docs/nda/2021/212094Orig1s01.pdf)
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